

Technical Support Center: Optimizing PET Studies and Reducing Radiation Dose

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Compound of Interest

Compound Name: NE58018

Cat. No.: B1677988

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Disclaimer: The following guidelines provide general strategies for radiation dose reduction in Positron Emission Tomography (PET) studies. While these principles are broadly applicable, specific protocols for novel tracers like **NE58018** should be optimized based on the tracer's unique pharmacokinetic and pharmacodynamic properties. Always consult your institution's radiation safety officer and established protocols.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of radiation exposure in a PET/CT study?

A1: The radiation dose in a PET/CT study comes from two main sources:

- Internal exposure: From the injected radiotracer (e.g., ^{18}F -FDG). This accounts for a significant portion of the total dose.[\[1\]](#)[\[2\]](#)
- External exposure: From the Computed Tomography (CT) scan, which is used for attenuation correction and anatomical localization.[\[1\]](#)[\[2\]](#) The CT component can contribute 47% to 81% of the total effective dose in a routine PET/CT study.[\[2\]](#)

Q2: What are the main strategies to reduce the overall radiation dose to the patient?

A2: Dose reduction strategies can be grouped into three main categories:

- Optimizing the Injected Dose: Reducing the amount of radiotracer administered to the patient.[\[1\]](#)[\[3\]](#)

- Optimizing CT Parameters: Modifying the CT acquisition protocol to deliver a lower radiation dose while maintaining sufficient image quality for attenuation correction and localization.[\[2\]](#)
[\[4\]](#)
- Advanced Image Acquisition and Reconstruction: Utilizing modern PET scanner technology and sophisticated software to improve image quality, which can compensate for a lower injected dose or shorter scan times.[\[1\]](#)[\[5\]](#)

Q3: Can we reduce the injected radiotracer dose without compromising diagnostic image quality?

A3: Yes, it is possible. Modern PET scanners with higher sensitivity, coupled with advanced reconstruction techniques like Time-of-Flight (TOF) and deep learning-based reconstruction, can produce high-quality images with a significantly reduced injected dose.[\[5\]](#)[\[6\]](#) For instance, a recent report suggests that the FDG dose can be reduced by 50% without a loss of diagnostic performance in whole-body PET/CT for cancer patients.[\[1\]](#)

Q4: How do newer PET/CT scanners help in reducing radiation dose?

A4: Newer PET/CT systems contribute to dose reduction through:

- Higher Sensitivity: Newer scanners with advanced detector materials and designs can capture more coincidence events, leading to better image quality at lower doses.[\[5\]](#)
- Time-of-Flight (TOF) Reconstruction: This technology more accurately localizes the positron annihilation event, which improves the signal-to-noise ratio and allows for a reduction in the injected dose.[\[1\]](#)[\[5\]](#)
- Long Axial Field-of-View (LAFOV) Scanners: These scanners cover a larger portion of the body at once, dramatically increasing sensitivity and allowing for ultra-low-dose protocols.[\[7\]](#)
[\[8\]](#)
- Deep Learning-Based Reconstruction: AI-powered algorithms can reduce noise in low-dose images, making them diagnostically acceptable.[\[6\]](#)[\[9\]](#)

Q5: What is the role of the CT scan in a PET/CT study, and how can its dose be minimized?

A5: The CT scan in a PET/CT study serves two primary purposes: attenuation correction of the PET data and anatomical localization of radiotracer uptake. The radiation dose from the CT component can be substantially reduced by:

- Using Low-Dose Protocols: For attenuation correction and localization, a high-quality diagnostic CT is often not necessary. Low-dose CT protocols can reduce the CT dose by 50-80%.[\[1\]](#)[\[2\]](#)
- Adjusting Tube Current and Voltage: Reducing the tube current (mA) and voltage (kVp) can lead to a significant dose reduction.[\[2\]](#)[\[4\]](#)
- Iterative Reconstruction Algorithms for CT: These can help maintain image quality at lower CT dose levels.[\[9\]](#)
- CT-less Attenuation Correction: Emerging techniques utilize the PET scanner's own detector properties to generate attenuation maps, potentially eliminating the need for a CT scan altogether.[\[7\]](#)[\[10\]](#)

Troubleshooting Guides

Issue 1: Poor image quality (high noise) after reducing the injected dose.

Possible Cause	Troubleshooting Step	Expected Outcome
Insufficient acquisition time for the reduced dose.	Increase the scan time per bed position. For heavier patients (>90 kg), increasing scan time is preferable to increasing the injected dose.[1]	Improved signal-to-noise ratio and better image quality.
Standard reconstruction algorithm is not optimal for low-count data.	Utilize advanced reconstruction algorithms such as Time-of-Flight (TOF)[1][5] or deep learning-based reconstruction if available.[6]	Enhanced image quality with reduced noise, making the low-dose scan diagnostically viable.
The patient is large, leading to higher photon attenuation.	For significantly heavy patients, consider increasing the scanning time rather than the injected dose.[1]	Maintained image quality without increasing the radiation dose from the radiotracer.

Issue 2: Concern about high CT dose contribution to the total effective dose.

Possible Cause	Troubleshooting Step	Expected Outcome
Using a standard diagnostic CT protocol for all PET/CT studies.	Implement a low-dose CT protocol specifically for attenuation correction and anatomical localization. This can often reduce the CT dose by 50-80%. [1] [2]	Significant reduction in the patient's total radiation exposure without compromising the PET data's quantitative accuracy.
CT acquisition parameters (kVp, mAs) are not optimized.	Reduce the tube current (mAs) and potentially the tube voltage (kVp). Studies have shown that reducing the tube current from 50 to 16 mAs can decrease the CT dose by nearly 68%. [4]	A lower CT radiation dose with minimal impact on the diagnostic quality of the fused PET/CT images.
A full-dose diagnostic CT is performed with every PET/CT.	Evaluate if a separate, full-dose diagnostic CT is clinically necessary. If not, rely on the low-dose CT for localization. [2]	Reduced overall radiation exposure by avoiding unnecessary diagnostic CT scans.

Quantitative Data on Dose Reduction Strategies

The following tables summarize the potential for radiation dose reduction using various techniques.

Table 1: Impact of CT Parameter Optimization on Radiation Dose

Parameter Adjusted	Baseline Protocol	Optimized Protocol	Dose Reduction	Reference
CT Protocol	Diagnostic Quality CT	Low-Dose CT for Attenuation Correction	50-80%	[1] [2]
Tube Current (mAs)	160 mA	10 mA	Approx. 100-fold (in combination with kVp reduction)	[2]
Tube Current (mAs)	50 mAs	16 mAs	~68%	[4]
Reference mAs	120 mAs	80 mAs	34.9% (CT dose)	[3]

Table 2: Impact of Injected Dose and Advanced PET Technologies on Radiation Dose

Technique/Tech nology	Standard Approach	Optimized Approach	Dose Reduction Potential	Reference
Injected FDG Dose	5.18 MBq/kg	3.70 MBq/kg	23.4% (PET dose)	[3]
Acquisition Mode	2D PET	3D PET	Up to 50%	[1]
Reconstruction	Standard OSEM	Deep Learning Reconstruction	36% (from EANM guidelines)	[6]
Scanner Type	Standard Axial FOV	Long Axial FOV (LAFOV)	Over 50 times lower than standard PET dose	[7] [10]

Experimental Protocols

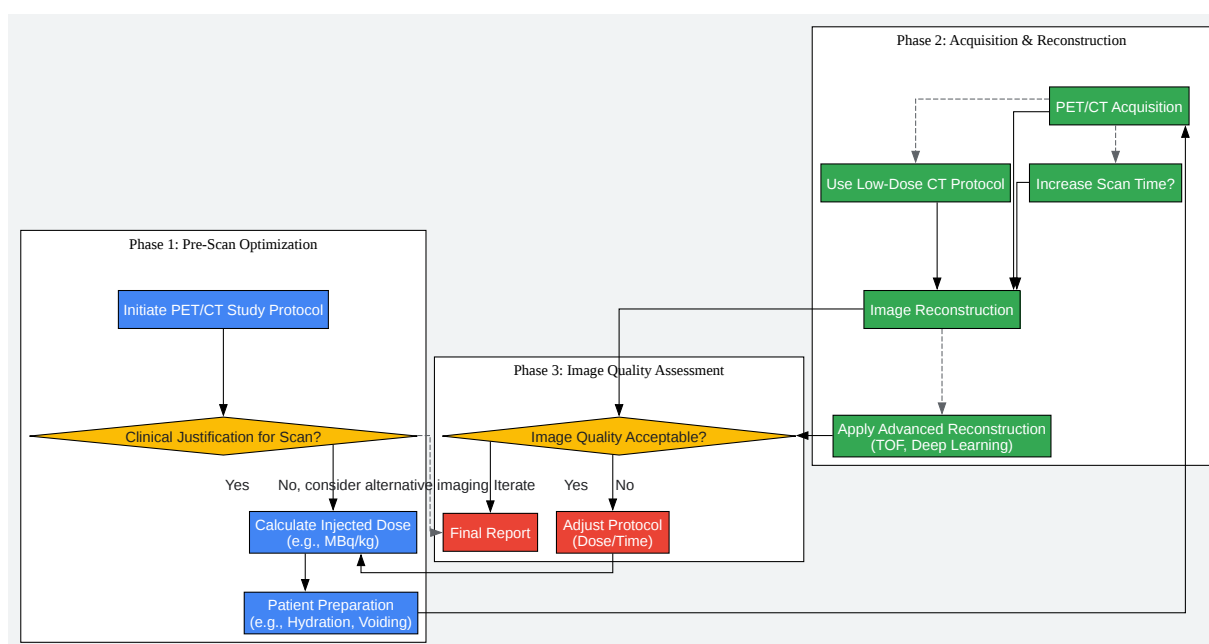
Protocol 1: Optimizing Injected Dose with Advanced Reconstruction

- Patient Preparation: Follow standard institutional guidelines for patient preparation specific to the radiotracer being used (e.g., fasting for ^{18}F -FDG).
- Dose Calculation: Instead of a fixed injected dose, calculate the dose based on patient weight (e.g., MBq/kg). For initial optimization, consider a 25-50% reduction from your standard weight-based dose.
- Radiotracer Administration: Administer the calculated dose of the radiotracer.
- Uptake Period: Maintain the standard uptake time as per your existing protocol.
- Image Acquisition:
 - Position the patient on the scanner bed.
 - Acquire a low-dose CT scan for attenuation correction.
 - Perform the PET scan. If image noise is a concern, consider increasing the acquisition time per bed position by 25-50% to compensate for the lower injected dose.
- Image Reconstruction:
 - Reconstruct the PET data using an advanced algorithm. Prioritize Time-of-Flight (TOF) and Point Spread Function (PSF) corrections.
 - If available, use a deep learning-based reconstruction algorithm, which is specifically designed to handle low-count data and reduce noise.
- Image Evaluation:
 - Have an experienced nuclear medicine physician or radiologist evaluate the image quality for diagnostic confidence.
 - Compare the signal-to-noise ratio and lesion detectability to images acquired with the standard dose.
 - Iteratively adjust the injected dose and acquisition time to find the optimal balance between image quality and radiation dose.

Protocol 2: Minimizing CT Dose in a PET/CT Study

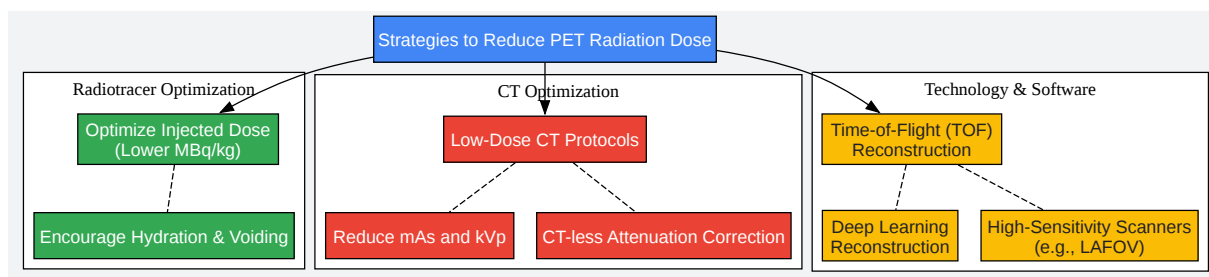
- Phantom Study (Initial Setup):
 - Use a phantom (e.g., Jaszczak phantom) to simulate a patient study.
 - Fill the phantom with a known activity of a positron-emitting isotope (e.g., ^{18}F).
 - Acquire a series of CT scans of the phantom at various low-dose settings. Systematically reduce the tube current (mAs) and/or tube voltage (kVp). For example, acquire scans at 80, 60, 40, and 20 mAs while keeping the kVp constant.
 - Record the CT Dose Index (CTDIvol) and Dose Length Product (DLP) for each acquisition.
- PET Acquisition: Perform a standard PET acquisition of the phantom.
- Image Reconstruction and Evaluation:
 - Reconstruct the PET data using each of the low-dose CT scans for attenuation correction.
 - Compare the quantitative accuracy of the PET images (e.g., Standardized Uptake Values - SUVs) to ensure that the low-dose CT does not introduce significant errors in attenuation correction.
 - Visually inspect the fused PET/CT images to determine the lowest CT settings that provide adequate anatomical localization without significant image noise that could impair interpretation.
- Clinical Implementation:
 - Based on the phantom study, select the optimal low-dose CT protocol.
 - Implement this protocol for clinical PET/CT studies where a full diagnostic CT is not required.
 - Regularly perform quality assurance to ensure the continued accuracy of the low-dose CT for attenuation correction.

Visualizations



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Caption: Workflow for PET/CT dose reduction.



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Caption: Key strategies for PET dose reduction.

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